

# Application Notes and Protocol for Preparing a "Disperse Red 60" Dye Bath

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B3428950

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Disperse Red 60**, a member of the anthraquinone class of dyes, is a non-ionic dye with low water solubility.[1][2] It is primarily used for dyeing hydrophobic synthetic fibers, most notably polyester.[1][2] The successful application of **Disperse Red 60** hinges on the meticulous preparation of a stable aqueous dispersion, known as the dye bath. This document provides a comprehensive protocol for the preparation of a **Disperse Red 60** dye bath suitable for laboratory-scale experiments, focusing on achieving optimal dye dispersion and consistent results.

## Chemical and Physical Properties of Disperse Red 60

A foundational understanding of the physicochemical properties of **Disperse Red 60** is crucial for its effective application.

Property	Value
C.I. Name	Disperse Red 60
C.I. Number	60756
CAS Number	17418-58-5
Molecular Formula	C <sub>20</sub> H <sub>13</sub> NO <sub>4</sub>
Molecular Weight	331.32 g/mol [3][4]
Chemical Class	Anthraquinone[4]

## Quantitative Data for Dye Bath Preparation

The following table summarizes the key quantitative parameters for the preparation of a standard **Disperse Red 60** dye bath for polyester dyeing.

Parameter	Recommended Value/Range	Notes
Disperse Red 60 Concentration	0.5 - 2.0% (on weight of fabric)	Concentration can be adjusted based on the desired shade depth.
Dispersing Agent Concentration	1 - 2 g/L	Anionic dispersing agents are commonly used to prevent dye agglomeration.[5]
pH	4.5 - 5.5[5][6][7]	An acidic pH is crucial for the stability of the disperse dye and optimal dyeing.[5][6][7]
pH Adjusting Agent	Acetic Acid (as required)	Glacial acetic acid is typically used to lower the pH of the dye bath.
Liquor Ratio (Material to Liquor)	1:10 to 1:20[8][9]	The liquor ratio can be adjusted based on the specific equipment and fabric.
Initial Temperature	50 - 60°C	The dye bath is typically prepared at this temperature before introducing the fabric.
Dyeing Temperature	120 - 130°C (High-Temperature Method)	High-temperature, high-pressure conditions are necessary for the dye to penetrate the polyester fibers. [5]

## Experimental Protocol

This protocol details the step-by-step procedure for preparing a **Disperse Red 60** dye bath and conducting a high-temperature dyeing of polyester fabric.

Materials:

- **Disperse Red 60** dye powder
- Dispersing agent (e.g., a lignosulfonate or naphthalene sulfonate-based product)
- Glacial acetic acid
- Distilled or deionized water
- Polyester fabric, scoured and ready for dyeing
- Beakers and graduated cylinders
- Stirring rod or magnetic stirrer
- pH meter or pH indicator strips
- High-temperature, high-pressure laboratory dyeing apparatus

#### Safety Precautions:

- Always work in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.<sup>[10]</sup>
- Consult the Safety Data Sheet (SDS) for **Disperse Red 60** and all other chemicals before use.<sup>[10][11][12]</sup>
- Avoid inhalation of dye powder.<sup>[10]</sup> In case of skin contact, wash thoroughly with soap and water.<sup>[10]</sup>

#### Procedure:

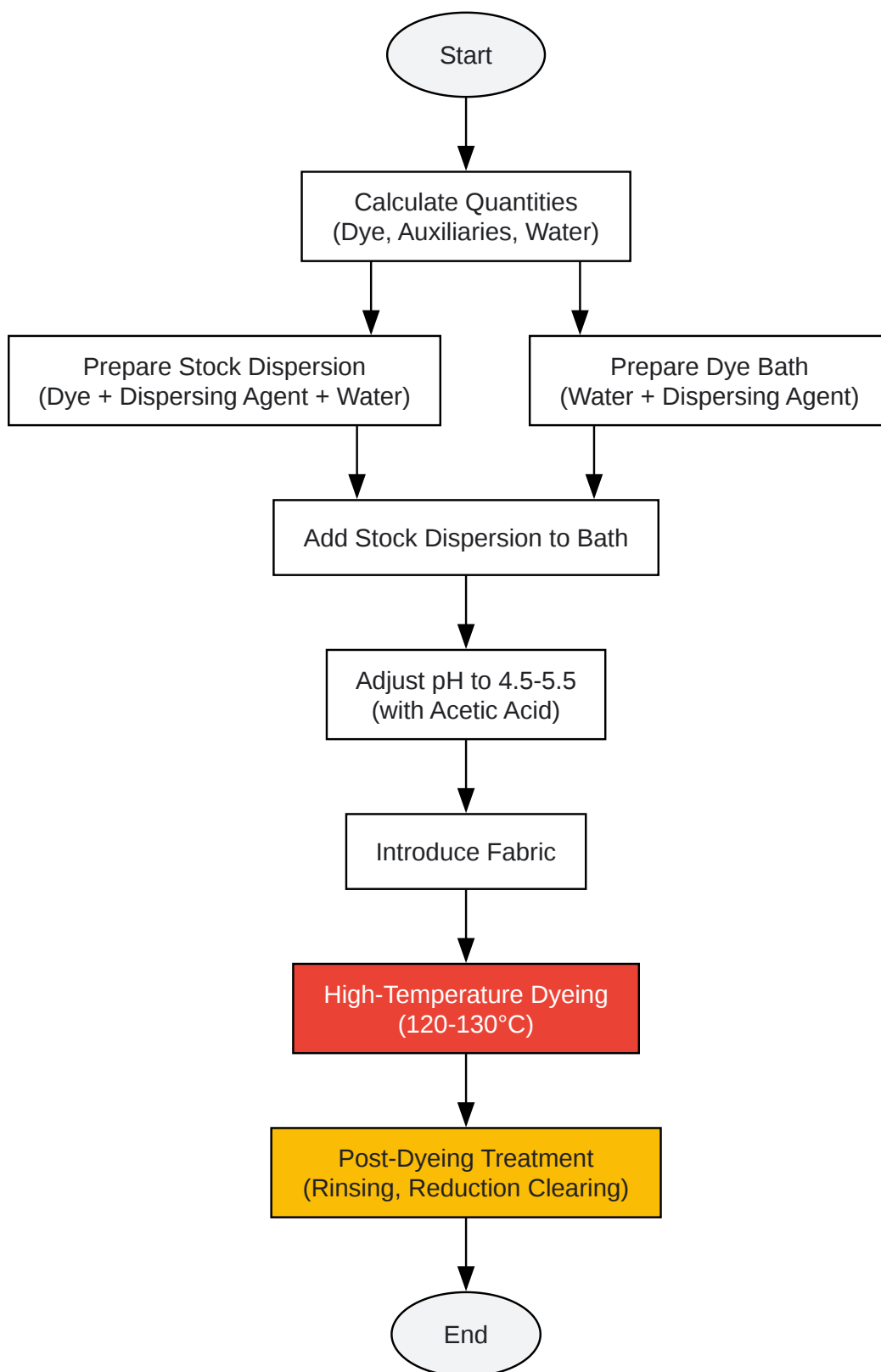
- **Calculate Required Quantities:** Based on the weight of the polyester fabric to be dyed and the desired shade depth, calculate the required amount of **Disperse Red 60**, dispersing agent, and the total volume of the dye bath according to the chosen liquor ratio.
- **Prepare a Stock Dispersion:**

- In a separate beaker, create a paste of the weighed **Disperse Red 60** powder with a small amount of the dispersing agent and a little cold water.
- Gradually add hot water (around 40-50°C) to the paste while stirring continuously to form a smooth, lump-free dispersion.
- Prepare the Dye Bath:
  - Fill the main dyeing vessel with the calculated volume of distilled or deionized water.
  - Begin heating the water to 50-60°C while stirring.
  - Add the calculated amount of dispersing agent to the dye bath and stir until dissolved.
- Add the Dye Dispersion:
  - Slowly pour the prepared **Disperse Red 60** stock dispersion into the main dye bath while stirring vigorously to ensure even distribution.
- Adjust the pH:
  - Measure the pH of the dye bath using a calibrated pH meter or pH indicator strips.
  - Carefully add glacial acetic acid dropwise to the dye bath until the pH is within the target range of 4.5 - 5.5.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Introduce the Fabric:
  - Introduce the scoured and wetted polyester fabric into the dye bath.
  - Ensure the fabric is fully submerged and can move freely within the dye bath.
- Dyeing Cycle (High-Temperature Method):
  - Seal the high-temperature dyeing apparatus.
  - Raise the temperature of the dye bath to 120-130°C at a rate of 1-2°C per minute.

- Maintain the dyeing temperature for 30-60 minutes, depending on the desired shade intensity.
- After the dyeing time is complete, cool the dye bath down to 70-80°C.
- Post-Dyeing Treatment:
  - Remove the dyed fabric from the dye bath.
  - Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
  - A reduction clearing process may be necessary to remove unfixed surface dye and improve wash fastness. This typically involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide.
  - Finally, rinse the fabric again and allow it to dry.

## Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the protocol for preparing a **Disperse Red 60** dye bath.



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of a **Disperse Red 60** dye bath.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tkechemical.com [tkechemical.com]
- 2. scispace.com [scispace.com]
- 3. researchgate.net [researchgate.net]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. textilelearner.net [textilelearner.net]
- 6. Textile Knowledge : Disperse dyeing effected by ph [textileengg.blogspot.com]
- 7. Dyeing properties of disperse dyes - PH sensitivity - Knowledge - Sinoever International Co.,Ltd [dyestuffscn.com]
- 8. admin.umt.edu.pk [admin.umt.edu.pk]
- 9. admin.umt.edu.pk [admin.umt.edu.pk]
- 10. chemicalbook.com [chemicalbook.com]
- 11. Page loading... [guidechem.com]
- 12. Disperse Red 60 | C<sub>20</sub>H<sub>13</sub>NO<sub>4</sub> | CID 28531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocol for Preparing a "Disperse Red 60" Dye Bath]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428950#protocol-for-preparing-disperse-red-60-dye-bath]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)